

optimizing the concentration of hydroxyethyl starch in Viaspan

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Compound of Interest

Compound Name: *Viaspan*

Cat. No.: *B611682*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on optimizing the concentration of hydroxyethyl starch (HES) in **Viaspan™** and similar University of Wisconsin (UW) type organ preservation solutions.

Frequently Asked Questions (FAQs)

Q1: What is the standard composition of **Viaspan** and the role of Hydroxyethyl Starch (HES)?

Viaspan, a trademark for the University of Wisconsin (UW) solution, is an intracellular-like cold storage solution designed for organ preservation.^[1] Its key components work synergistically to minimize cellular injury during hypothermia.^{[2][3]}

Table 1: Standard Composition of **Viaspan** (UW Solution)

Component	Concentration	Function
Hydroxyethyl Starch (HES)	50 g/L	Colloid; provides oncotic support to prevent cellular and interstitial edema.[1][3]
Lactobionate & Raffinose	100 mM & 30 mM	Impermeant anions; prevent cell swelling (osmotic support).[1][3]
Potassium Phosphate (KH_2PO_4)	25 mM	Intracellular-like potassium concentration; buffer.[1]
Magnesium Sulfate (MgSO_4)	5 mM	Membrane stabilizer.[1]
Adenosine	5 mM	Substrate for ATP regeneration upon reperfusion.[1][3]
Glutathione (reduced)	3 mM	Antioxidant; scavenges reactive oxygen species.[1][3]

| Allopurinol | 1 mM | Xanthine oxidase inhibitor; reduces oxidative stress during reperfusion.[1][3] |

HES is a synthetic colloid included to maintain oncotic pressure, thereby preventing the accumulation of fluid in the interstitial space (edema) during cold storage.[3]

Q2: Why would a researcher consider optimizing the HES concentration in **Viaspan**?

While the standard 50 g/L (5%) concentration is widely used, optimization may be considered for several reasons:

- Organ-Specific Requirements: Different organs may have varying tolerances to ischemia and osmotic stress.[4]
- Controversial Safety Profile: Some studies have associated HES with an increased risk of acute kidney injury and delayed graft function, particularly in kidney transplantation.[5][6][7][8]

- Exploring Alternatives: Research into HES-free or reduced-HES solutions is ongoing, with some studies suggesting HES may not be essential for the preservation of certain organs like the liver.[\[9\]](#)[\[10\]](#) Alternatives such as polyethylene glycol (PEG) are being investigated.[\[11\]](#)

Q3: What are the primary risks and complications associated with HES?

In clinical settings outside of organ preservation, such as in critically ill patients, HES has been linked to an increased risk of mortality and acute kidney injury requiring renal replacement therapy.[\[5\]](#)[\[7\]](#) In the context of transplantation, studies have indicated that HES use in organ donors was independently associated with a 41% increased risk of delayed graft function in kidney transplant recipients.[\[6\]](#)[\[8\]](#)

Troubleshooting Guide

Issue: Excessive tissue edema is observed in the organ post-preservation.

- Possible Cause 1: Insufficient Oncotic Support. The HES concentration may be too low for the specific organ or experimental conditions, leading to fluid shifting into the interstitial space.
- Troubleshooting Action: Consider testing a slightly higher concentration of HES. However, be aware of the potential for increased viscosity and the reported adverse effects. A systematic approach, as outlined in the experimental protocol below, is recommended.
- Possible Cause 2: Endothelial Injury. Pre-existing damage to the organ's vascular endothelium can impair its barrier function, leading to fluid leakage regardless of the oncotic support.
- Troubleshooting Action: Ensure standardized and gentle organ procurement techniques. Assess baseline endothelial integrity through histological analysis or specific markers before preservation.

Issue: Poor organ function or viability after preservation and reperfusion.

- Possible Cause 1: HES-related Cellular Injury. For sensitive organs like the kidney, the standard HES concentration might contribute to cellular stress or injury.[\[5\]](#)[\[6\]](#)

- Troubleshooting Action: Experiment with reducing or completely removing HES from the **Viaspan** solution. A study on intestinal preservation found that a 5% HES concentration provided a better energetic status compared to 0%, 2.5%, or 10% HES.[4] This suggests an optimal concentration may exist and that both lower and higher concentrations can be detrimental.
- Possible Cause 2: Suboptimal Osmotic Support. If HES is removed, the solution's ability to prevent cell swelling is reduced.
- Troubleshooting Action: If removing HES, ensure that the concentration of other impermeants like lactobionate and raffinose is sufficient to provide adequate osmotic support.[3]

Quantitative Data on HES Concentration

The following table summarizes results from a study that investigated varying HES concentrations in a nutrient-rich intraluminal preservation solution for rat intestines, providing a basis for optimization experiments.[4]

Table 2: Effect of HES Concentration on Intestinal Preservation Markers

HES Concentration	Energetic Status (ATP)	Oxidative Stress (MDA Levels)	Morphological Grade (after 12h)	Conclusion
0%	Lower	Higher	Higher (worse)	Insufficient oncotic support.
2.5%	Intermediate	Intermediate	Lower (better)	Sub-optimal.
5%	Superior	Reduced	Lower (better)	Optimal in this model.
10%	Lower	Reduced	Higher (worse)	Potentially detrimental.

Data adapted from Kokotilo et al., Cryobiology, 2010.[4] The study concluded that for this specific application, 5% HES was optimal.

Experimental Protocols

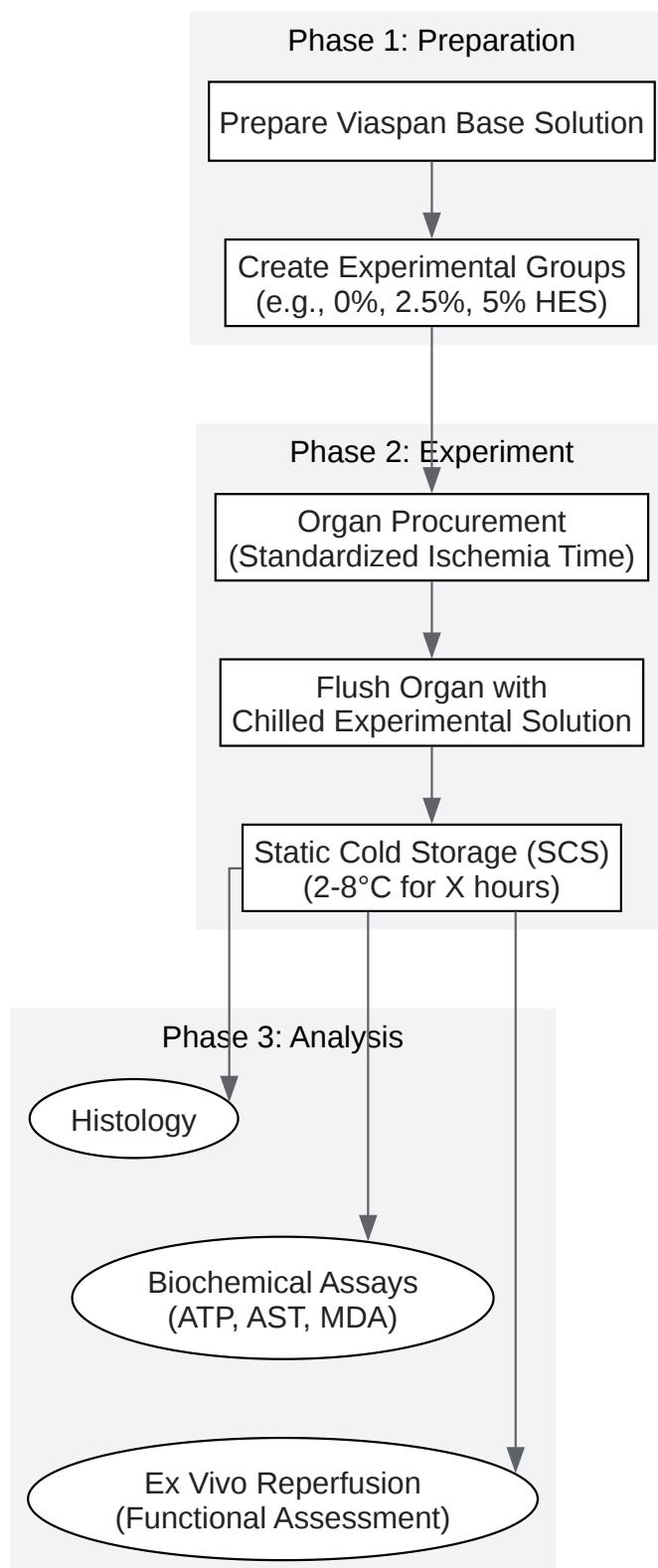
Protocol: Evaluating Optimal HES Concentration for Static Cold Storage

This protocol provides a general framework for systematically evaluating the impact of different HES concentrations in a **Viaspan**-type solution.

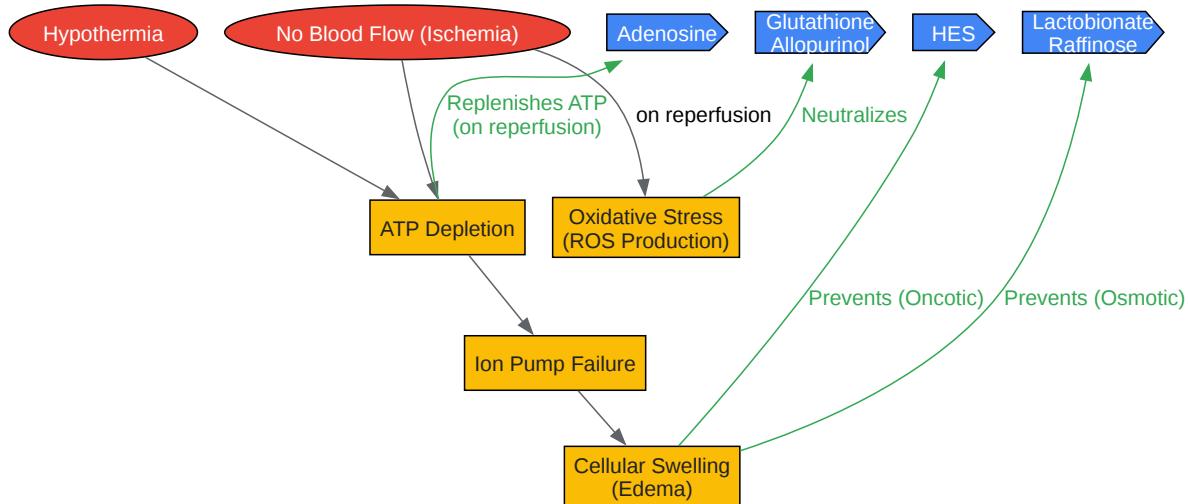
- Solution Preparation:
 - Prepare the base **Viaspan** solution without HES.
 - Divide the base solution into aliquots.
 - Add HES to each aliquot to achieve the desired final concentrations for your experimental groups (e.g., 0%, 2.5%, 5.0%, 7.5%).
 - Verify the pH (7.4 at room temp) and osmolality (~320 mOsm/kg) of each solution.[12]
 - Aseptically add other required components like dexamethasone or insulin immediately before use if the protocol demands.[12]
- Organ Procurement:
 - Following institutionally approved animal care and use protocols, procure the target organ (e.g., kidney, liver) from a suitable animal model.[13]
 - Standardize the warm ischemia time to minimize variability.[13]
 - Flush the organ via its primary artery with the chilled (2-8°C) experimental solution until the effluent is clear.[14]
- Static Cold Storage (SCS):
 - Immerse each organ in its respective, chilled experimental solution in a sterile container. [15]

- Store at 2-8°C for a clinically relevant duration (e.g., 12, 18, or 24 hours).[16]
- Viability and Injury Assessment (Post-Storage):
 - Histology: Collect tissue samples for morphological analysis (e.g., H&E staining) to assess cellular swelling, necrosis, and overall tissue architecture.
 - Biochemical Assays:
 - Measure markers of tissue injury in the preservation solution or tissue homogenates (e.g., AST, ALT, LDH).
 - Assess energetic status by quantifying ATP levels in tissue samples.
 - Measure markers of oxidative stress (e.g., malondialdehyde).
- Ex Vivo Reperfusion (Optional but Recommended):
 - Reperfuse the organ using an isolated perfusion system with a suitable perfusate (e.g., Krebs-Henseleit buffer or a blood-based solution).[13][17]
 - Monitor functional parameters (e.g., urine output for kidney, bile production for liver) and vascular resistance.[17]
 - Collect perfusate samples to measure enzyme release over time.

Visualizations

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Caption: Workflow for optimizing HES concentration in preservation solutions.

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Caption: Protective mechanisms of **Viaspan** components against cold ischemia.

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